Structural validation of 3'-piperazine-6-BIO using NMR and Mass Spec

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Compound of Interest

Compound Name:	*3'-piperazine-6-BIO*
Cat. No.:	*B1191746*

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Comparative Structural Profiling: 3'-Piperazine-6-BIO

Introduction: The Solubility-Potency Paradox in GSK-3 Inhibition

Glycogen Synthase Kinase-3

(GSK-3

) is a master regulator in Wnt signaling, stem cell pluripotency, and neurogenesis. While 6-BIO (6-bromoindirubin-3'-oxime) has historically been the reference standard for GSK-3

inhibition, its utility is severely compromised by poor aqueous solubility and bioavailability.

3'-Piperazine-6-BIO represents a "second-generation" indirubin derivative designed to resolve this bottleneck. By appending a piperazine moiety—typically via an ethyl ether linker to the oxime—this variant introduces a basic center that allows for protonation, significantly enhancing water solubility without disrupting the ATP-competitive binding mode of the indirubin core.

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This guide provides a definitive structural validation protocol for **3'-piperazine-6-BIO**, contrasting it with the parent 6-BIO and the highly selective alternative CHIR99021.

Comparative Analysis: Performance & Physicochemical Profile

The following table contrasts the critical parameters of the piperazine derivative against the standard 6-BIO and the aminopyrimidine inhibitor CHIR99021.

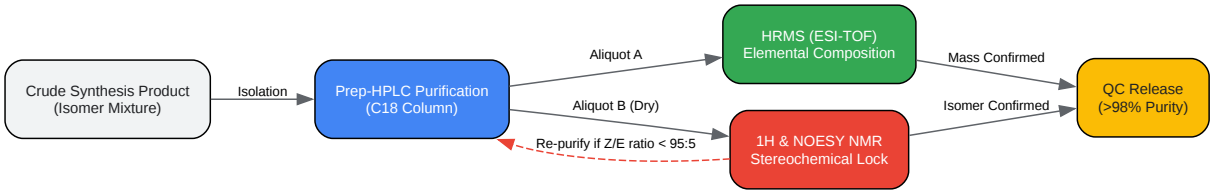
Feature	**6-BIO (Parent)**	3'-Piperazine-6-BIO	**CHIR99021 (Alternative)**
Core Structure	Indirubin (Bis-indole)	Indirubin (Piperazine-modified)	Aminopyrimidine
GSK-3 IC	~5 nM	~10–30 nM	~6 nM
Aqueous Solubility	Poor (< 10 M)	High (> 5 mM as salt)	High
Selectivity	Moderate (hits CDKs)	Moderate (hits CDKs)	High (highly selective)
Cell Permeability	Low (passive diffusion limited)	Enhanced (active uptake potential)	High
Primary Utility	In vitro kinase assays	Live cell/In vivo studies	Clinical/Stem cell differentiation

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> *Analyst Note: While CHIR99021 is more selective,* ***3'-piperazine-6-BIO*** *retains the unique "poly-pharmacology" of indirubins (targeting CDKs and GSK-3*
>
>), which is often desirable for specific phenotypes like maintaining undifferentiated stem cell states where dual inhibition is synergistic.

Structural Validation Workflow

Trust in a chemical probe begins with structural certainty. The synthesis of indirubin oximes often yields mixtures of E/Z isomers. Only the (2'Z, 3'E) isomer is typically the bioactive conformer.



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Figure 1: Critical path for structural validation. Note the feedback loop: NMR is the gatekeeper for stereochemistry, not just purity.

Mass Spectrometry (HRMS) Protocol

Mass spectrometry confirms the elemental composition and the presence of the bromine halogen, which provides a distinct isotopic signature.

Methodology:

- Instrument: ESI-Q-TOF or Orbitrap.

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- Mode: Positive Ion Mode (

).
- Solvent: MeOH:H

  O (50:50) + 0.1% Formic Acid.

Diagnostic Signals:

- Molecular Ion (

  ):
  - Look for the parent peak corresponding to the specific derivative. For a standard ethyl-piperazine linker (

    ), the calculated mass is approx 483.11 Da.
- Bromine Isotope Pattern (The "Twin Towers"):
  - Bromine exists as

    and

    in roughly a 1:1 ratio.
  - Validation Requirement: You must observe two peaks of nearly equal intensity separated by 2.0 mass units (

    and

). Absence of this pattern indicates loss of the halogen or incorrect synthesis.
- Fragmentation (MS/MS):
  - Loss of the piperazine tail (cleavage at the ether linker).
  - Characteristic loss of the oxime fragment.

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NMR Spectroscopy Protocol

NMR is the only method to definitively validate the stereochemistry (E vs Z) of the exocyclic double bond.

Methodology:

- Solvent: DMSO-

  (Essential for solubility and preventing exchange of amide protons).

- Frequency: 400 MHz minimum (600 MHz recommended for resolution of linker multiplets).

A. Proton (

H) NMR Interpretation

Chemical Shift (, ppm)	Multiplicity	Assignment	Structural Insight
10.5 – 11.8	Singlets (Broad)	Indole NH (N1, N1')	Confirms bis-indole core integrity.
7.5 – 8.5	Doublets/Multiplets	Aromatic Ring Protons	4-H usually deshielded by the carbonyl.
4.3 – 4.5	Triplet	(Linker)	Alpha to oxime oxygen; confirms ether linkage.
2.4 – 3.5	Multiplets	Piperazine	Broadening often occurs due to ring flip; confirms piperazine presence.

B. NOESY (Nuclear Overhauser Effect Spectroscopy)

This is the critical self-validating step to prove the compound is the active inhibitor and not an inactive isomer.

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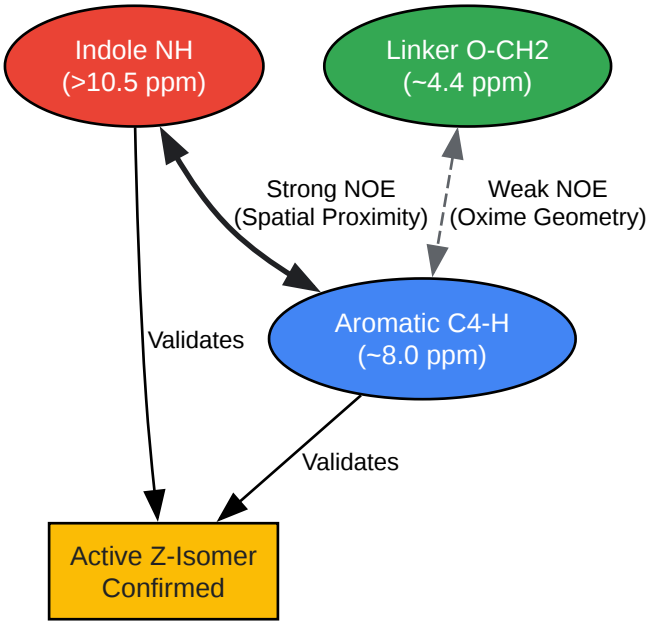
- The Problem: Indirubins can isomerize around the central

  double bond.

- The Proof: You must observe a NOE correlation (spatial proximity) between the N1-H (amide proton) of the bromine-substituted ring and the C4-H (aromatic proton) of the opposite ring.

- Oxime Geometry: The oxime

  protons should show NOE correlations to the C4-H of the indole ring, confirming the E-configuration at the oxime bond (pointing away from the carbonyl to minimize steric clash).



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Figure 2: NOESY correlation logic. The spatial proximity between the NH and C4-H protons is the fingerprint of the bioactive 'Z' conformation.

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